

Technical Support Center: 5-Aminosalicylic Acid (5-ASA) Formulation & Dissolution Analysis

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Compound of Interest

Compound Name: *5-Aminosalicylic acid
hydrochloride*

CAS No.: *6291-36-7*

Cat. No.: *B1201395*

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Welcome to the Technical Support Center for 5-Aminosalicylic Acid (5-ASA) formulation analysis. As a Senior Application Scientist, I have designed this guide to help researchers, scientists, and drug development professionals navigate the complexities of in vitro dissolution testing, HPLC quantification, and formulation differentiation for mesalamine products.

5-ASA is a highly polar, easily oxidizable molecule. Its targeted delivery mechanisms require rigorous, multi-stage dissolution protocols to accurately simulate gastrointestinal transit. This guide bridges the gap between theoretical pharmacopeial monographs and practical, bench-level execution.

Part 1: Quantitative Data & Formulation Comparison

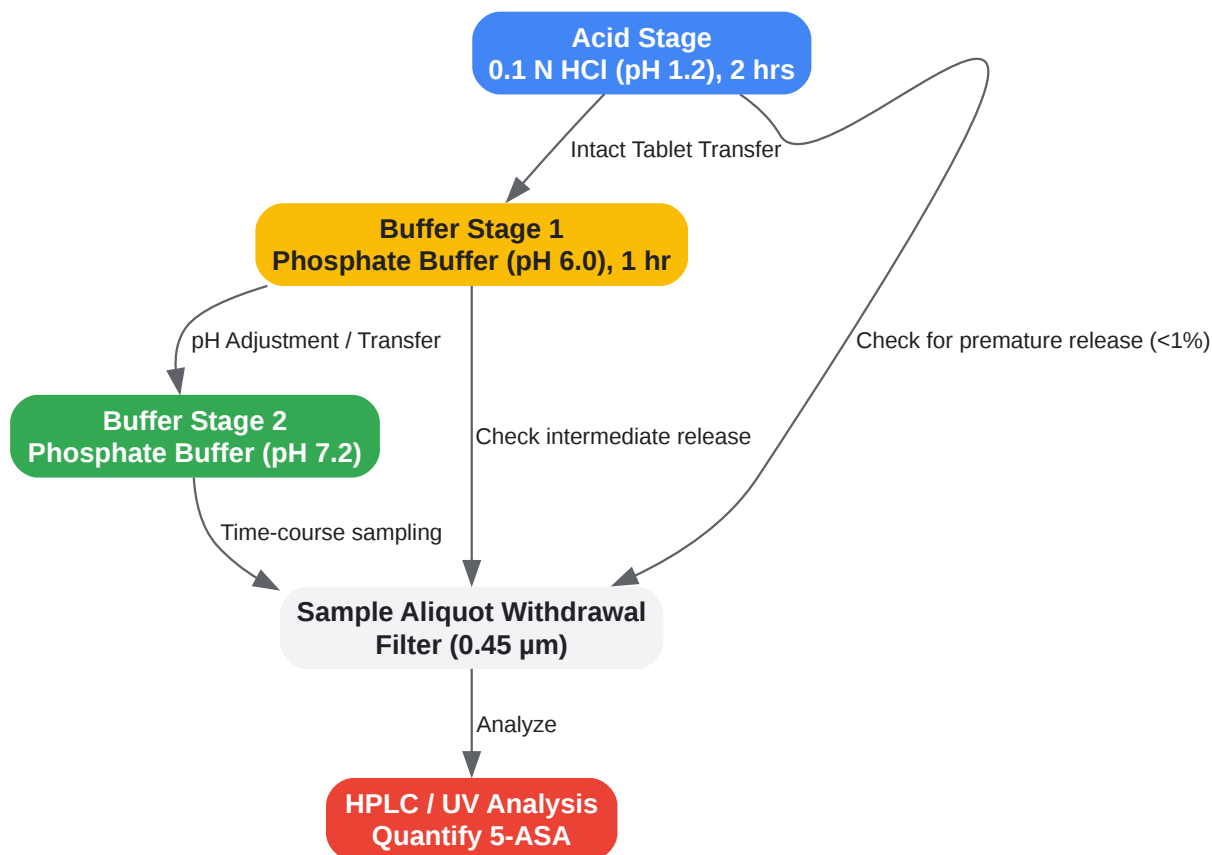
To troubleshoot release profiles, you must first understand the physicochemical triggers engineered into different commercial formulations. The table below summarizes the causality behind their specific release behaviors.

Table 1: Comparative Release Mechanisms of Commercial 5-ASA Formulations

Formulation Brand	Release Mechanism	Coating / Matrix Technology	Trigger pH	Target Delivery Site
Asacol® / Asacol® HD	pH-dependent	Eudragit-S (methacrylic acid copolymer B)	pH ≥ 7.0	Terminal ileum & colon[1]
Salofalk® / Delzicol®	pH-dependent	Eudragit-L	pH ≥ 6.0	Ileum & colon[1]
Pentasa®	Time-dependent	Ethylcellulose semipermeable microgranules	Continuous	Small intestine & colon[2]
Lialda® / Mezavant®	pH-dependent + MMX	Eudragit-S + Hydrophilic/Lipophilic matrix	pH ≥ 7.0	Entire colon (extended)[2]

Part 2: Standardized Experimental Workflow

To accurately evaluate pH-dependent 5-ASA formulations, you must employ a multi-stage dissolution test that mimics the pH gradient of the human gastrointestinal tract[3].



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Caption: USP Multi-Stage Dissolution Workflow for Mesalamine Delayed-Release Tablets.

Step-by-Step Methodology: USP Multi-Stage Dissolution Protocol

Note: This protocol is a self-validating system designed to ensure coating integrity before progressing to the active release phase.

- **Acid Stage (Stomach Simulation):** Place the tablet in 900 mL of 0.1 N HCl (pH 1.2) at 37°C using USP Apparatus 2 (Paddles) at 50 or 100 rpm. Run for 2 hours.
 - **Self-Validation Step:** Remove the tablets, blot them dry with a paper towel, and weigh them. A weight gain of <5% confirms low liquid uptake, validating that the enteric coating

has not been prematurely compromised[3].

- Buffer Stage 1 (Duodenum/Jejunum Simulation): Transfer the intact tablets to 900 mL of Phosphate Buffer (pH 6.0) for 1 hour.
 - Causality: Formulations like Salofalk will begin releasing here, whereas Asacol and Lialda must remain intact[4].
- Buffer Stage 2 (Terminal Ileum/Colon Simulation): Adjust the media to pH 7.2 by adding a concentrated sodium hydroxide/phosphate buffer modifier.
 - Sampling: Withdraw 10 mL aliquots at 1, 2, 4, and 8 hours. Replace with fresh 37°C media to maintain sink conditions[3].
- HPLC Quantification: Analyze filtered aliquots (0.45 µm) using a C18 column. Because 5-ASA is highly polar, use an ion-pairing agent (e.g., 4.3 g/L sodium 1-octanesulfonate) in the mobile phase adjusted to pH 2.15 with phosphoric acid. Detect via UV at 230 nm or 332 nm[3][5].

Part 3: Troubleshooting & FAQs

Q1: Why is my mesalamine tablet releasing >5% of the drug during the 0.1 N HCl acid stage?

A: Coating Compromise or Improper Hydrodynamics.

- Causality: Enteric coatings like Eudragit-S are methacrylic acid copolymers designed to remain un-ionized and insoluble at pH < 7.0[1]. Premature release indicates that the polymer film has been breached.
- Troubleshooting: Check for mechanical micro-fissures in the tablet coating prior to the test. Ensure your paddle speed is strictly calibrated. Excessive agitation can cause physical attrition of the coating.
- Validation: Run a disintegration test in 0.1 N HCl without paddles. If the tablet still swells or releases drug, the defect is in the formulation/coating process, not your dissolution hydrodynamics.

Q2: How do I differentiate the release profiles of Asacol, Pentasa, and Lialda in vitro?

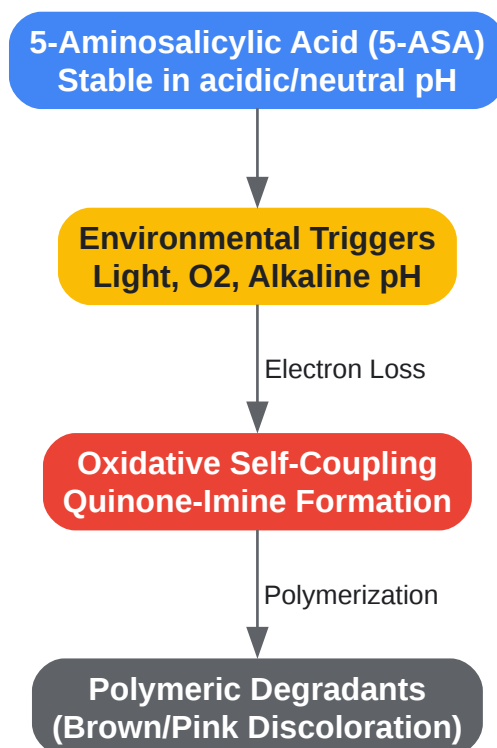
A: Exploit their specific pH and matrix triggers.

- Causality:
 - Pentasa utilizes a time-dependent ethylcellulose membrane. It will show significant drug release (up to 48%) even in the pH 1.2 acid stage and pH 6.0 stage[4].
 - Asacol uses a strict pH 7.0 trigger. It will show <1% release at pH 1.2 and pH 6.0, but will rapidly "dump" its contents within 1-2 hours once adjusted to pH 7.2[4].
 - Lialda (MMX) also resists pH 1.2 and 6.0. However, at pH 7.2, its lipophilic/hydrophilic matrix swells to form a viscous gel. Instead of rapid dumping, it will exhibit a slow, zero-order extended-release profile over 6–8 hours[4].

Q3: My 5-ASA standard solutions are turning pink/brown over time, and my HPLC chromatograms show split peaks. What is the mechanism, and how do I prevent this?

A: Oxidative Self-Coupling of 5-ASA.

- Causality: 5-ASA is highly susceptible to auto-oxidation, particularly in alkaline conditions or when exposed to light and dissolved oxygen. It oxidizes into a quinone-imine intermediate, which then undergoes oxidative self-coupling to form dark, polymeric species[6].



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Caption: Oxidative Degradation Pathway of 5-Aminosalicylic Acid (5-ASA).

- Troubleshooting & Prevention:
 - Prepare all stock and standard solutions in acidic diluents (e.g., 0.25 N HCl) where the amine group is protonated and less susceptible to oxidation[3].
 - Use amber volumetric flasks to block UV light.
 - Keep autosampler temperatures chilled at 4°C.
- Self-Validation: To validate the stability of your HPLC standard, inject a freshly prepared 5-ASA standard alongside a 24-hour old standard stored at room temperature in a clear flask. The emergence of a secondary peak at a higher retention time in the older sample confirms oxidative degradation, validating the necessity of your light-blocking and acidic dilution protocols[5][6].

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- [5] Design and validation of a robust stability-indicating reversed-phase HPLC method for quantification of mesalamine. NIH / PMC. Available at: [\[Link\]](#)
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